

Triethylphenylammonium iodide synthesis protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylphenylammonium iodide

Cat. No.: B090992

[Get Quote](#)

An In-depth Technical Guide on the Synthesis of Triethylphenylammonium Iodide

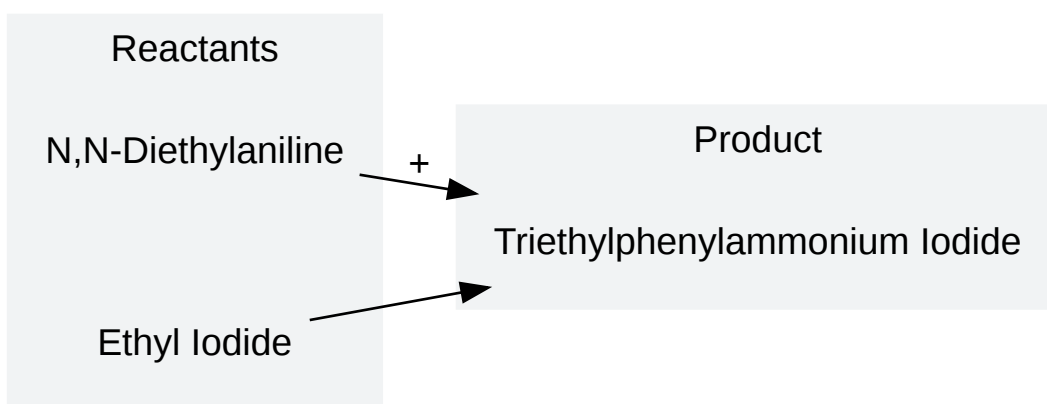
This guide provides a comprehensive overview of the synthesis of **triethylphenylammonium iodide**, a quaternary ammonium salt. The document details the synthetic pathway, a detailed experimental protocol, and the physicochemical properties of the target compound, tailored for researchers, scientists, and professionals in drug development.

Introduction

Triethylphenylammonium iodide is a quaternary ammonium compound with the chemical formula $C_{12}H_{20}IN$. Its structure consists of a positively charged nitrogen atom bonded to three ethyl groups and one phenyl group, with iodide as the counter-ion. Quaternary ammonium salts are a class of compounds with diverse applications, including as phase-transfer catalysts, electrolytes, and biologically active molecules. The synthesis of **triethylphenylammonium iodide** is typically achieved through the quaternization of N,N-diethylaniline with ethyl iodide.

Synthetic Pathway

The synthesis of **triethylphenylammonium iodide** is a straightforward S_N2 reaction involving the nucleophilic substitution of iodide from ethyl iodide by the tertiary amine, N,N-diethylaniline. The lone pair of electrons on the nitrogen atom of N,N-diethylaniline attacks the electrophilic ethyl group of ethyl iodide, leading to the formation of a new carbon-nitrogen bond and the displacement of the iodide ion. The resulting product is a quaternary ammonium salt.



[Click to download full resolution via product page](#)

Caption: Reaction scheme for the synthesis of **triethylphenylammonium iodide**.

Experimental Protocol

This protocol is adapted from general procedures for the quaternization of tertiary amines.

Materials:

- N,N-Diethylaniline ($C_{10}H_{15}N$)
- Ethyl iodide (C_2H_5I)
- Anhydrous diethyl ether
- Acetone

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Heating mantle or oil bath

- Büchner funnel and filter flask
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add N,N-diethylaniline (1 equivalent).
- Dissolve the N,N-diethylaniline in a suitable solvent such as acetone.
- Add an excess of ethyl iodide (1.5-2.0 equivalents) to the solution.
- The reaction mixture is stirred at room temperature for 24-48 hours. The progress of the reaction can be monitored by the formation of a precipitate. Gentle heating may be applied to increase the reaction rate if necessary.
- Upon completion of the reaction, the precipitate is collected by vacuum filtration using a Büchner funnel.
- The collected solid is washed with cold anhydrous diethyl ether to remove any unreacted starting materials and impurities.
- The purified product is dried under vacuum to yield **triethylphenylammonium iodide** as a solid.

Data Presentation

The following table summarizes the key quantitative data for the reactants and the product.

Compound	Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/mL)	CAS Number
N,N-Diethylaniline	C ₁₀ H ₁₅ N	149.23	-38	217	0.938	91-66-7
Ethyl iodide	C ₂ H ₅ I	155.97	-111	72.4	1.95	75-03-6
Triethylphenylammonium iodide	C ₁₂ H ₂₀ IN	305.20	127-133	N/A	N/A	1010-19-1

Characterization

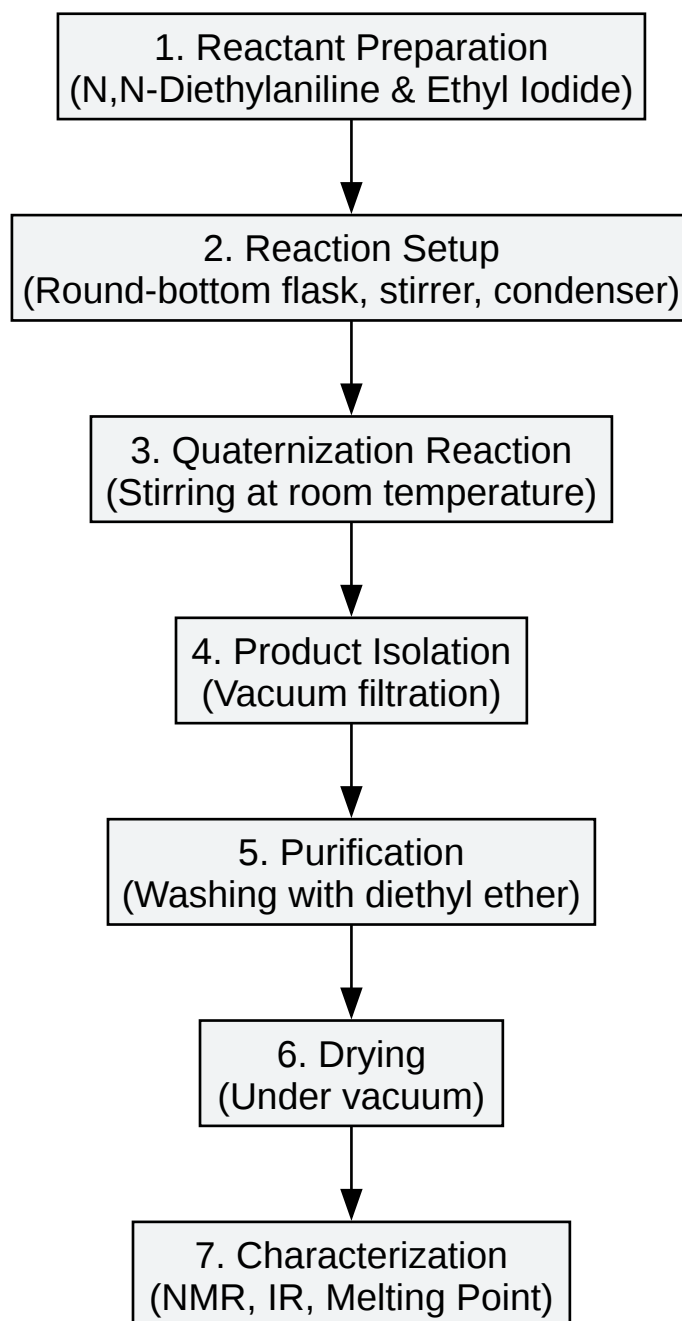
The structure and purity of the synthesized **triethylphenylammonium iodide** can be confirmed by various analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy can be used to confirm the presence of the phenyl and ethyl groups and the successful formation of the quaternary ammonium salt.
- Infrared (IR) Spectroscopy: IR spectroscopy can identify the characteristic vibrational frequencies of the functional groups present in the molecule.
- Melting Point Analysis: The melting point of the synthesized compound can be compared to the literature value to assess its purity.^[1]
- Elemental Analysis: Combustion analysis can be performed to determine the elemental composition (C, H, N, I) of the product and compare it with the calculated values.

Safety Precautions

- N,N-diethylaniline is toxic and should be handled in a well-ventilated fume hood.^[2]
- Ethyl iodide is a lachrymator and should also be handled with care in a fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, at all times.
- Diethyl ether is highly flammable; ensure there are no ignition sources nearby during its use.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of **triethylphenylammonium iodide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phenyltriethylammonium iodide 97 1010-19-1 [sigmaaldrich.com]
- 2. N,N-Diethylaniline = 99 91-66-7 [sigmaaldrich.com]
- To cite this document: BenchChem. [Triethylphenylammonium iodide synthesis protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090992#triethylphenylammonium-iodide-synthesis-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com